

# In-depth Technical Guide: Verapamil EP Impurity C Hydrochloride

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## Compound of Interest

Compound Name: Verapamil EP Impurity C  
hydrochloride

Cat. No.: B3179425

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CAS Number: 51012-67-0

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Verapamil EP Impurity C, chemically known as 2-(3,4-Dimethoxyphenyl)-N,N-dimethylethanamine hydrochloride, is a recognized impurity in the synthesis of Verapamil, a widely used calcium channel blocker.<sup>[1]</sup> The monitoring and control of such impurities are critical aspects of pharmaceutical quality control to ensure the safety and efficacy of the final drug product. This technical guide provides a comprehensive overview of **Verapamil EP Impurity C hydrochloride**, including its physicochemical properties, proposed synthesis, analytical methodologies for its identification and quantification, and its potential biological relevance.

## Physicochemical Properties

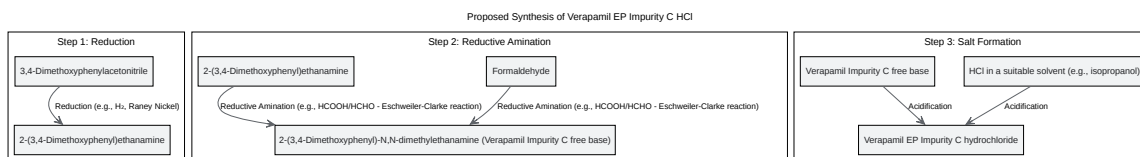
**Verapamil EP Impurity C hydrochloride** is the hydrochloride salt of the tertiary amine 2-(3,4-dimethoxyphenyl)-N,N-dimethylethanamine. Its fundamental properties are summarized in the table below.

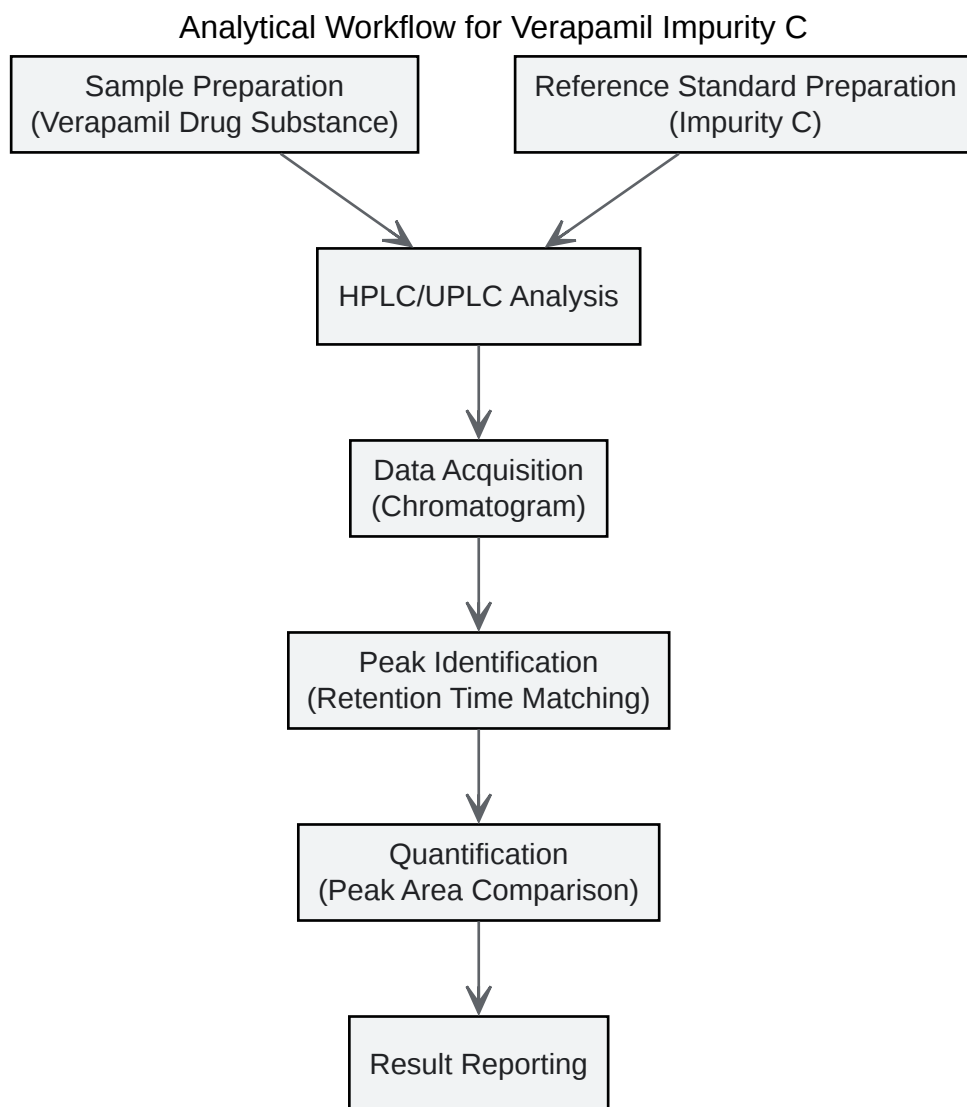
Property	Value	Reference
Chemical Name	2-(3,4-Dimethoxyphenyl)-N,N-dimethylethanamine hydrochloride	[2]
Synonyms	NSC-609249 hydrochloride, Verapamil Hydrochloride Impurity C	[2][3]
CAS Number	51012-67-0	[3]
Molecular Formula	C <sub>12</sub> H <sub>20</sub> ClNO <sub>2</sub>	[2][3]
Molecular Weight	245.75 g/mol	[3]
Appearance	White to off-white solid (typical)	
Solubility	Soluble in water, methanol, and ethanol.	[4]

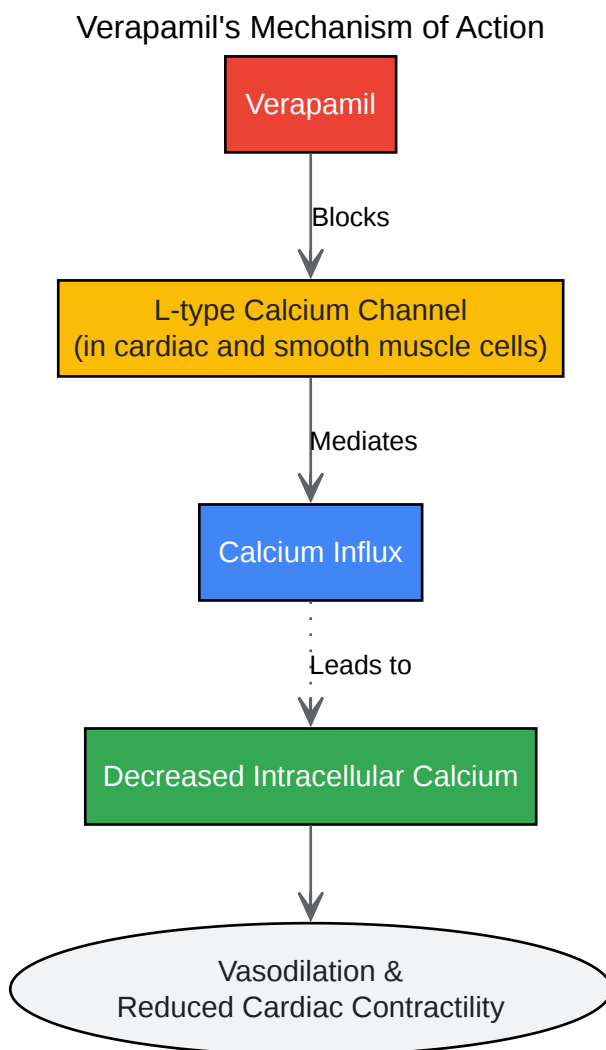
## Synthesis and Formation

Verapamil EP Impurity C is primarily considered a process-related impurity in the synthesis of Verapamil. A plausible synthetic route to obtain **Verapamil EP Impurity C hydrochloride** is outlined below. The process would involve the reductive amination of a suitable precursor.

A potential synthetic pathway could start from 3,4-dimethoxyphenylacetonitrile, which is a known intermediate in Verapamil synthesis.







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## References

- 1. Verapamil EP Impurity H | 190850-49-8 | SynZeal [synzeal.com]
- 2. 2-(3,4-dimethoxyphenyl)-N,N-dimethylethanamine hydrochloride | C<sub>12</sub>H<sub>20</sub>ClNO<sub>2</sub> | CID 355505 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemscene.com [chemscene.com]
- 4. Verapamil | C<sub>27</sub>H<sub>38</sub>N<sub>2</sub>O<sub>4</sub> | CID 2520 - PubChem [pubchem.ncbi.nlm.nih.gov]
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